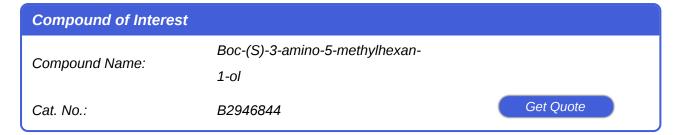


Physical and chemical characteristics of Boc-(S)-3-amino-5-methylhexan-1-ol

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A Comprehensive Technical Guide to Boc-(S)-3-amino-5-methylhexan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Boc-(S)-3-amino-5-methylhexan-1-ol**, a chiral building block valuable in pharmaceutical research and organic synthesis. This document compiles available data on its properties, detailed experimental protocols for its synthesis, and its role in synthetic workflows.

Core Physical and Chemical Properties

Boc-(S)-3-amino-5-methylhexan-1-ol, also known as tert-butyl (S)-(1-hydroxy-5-methylhexan-3-yl)carbamate, is a white to off-white solid. The tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility in organic solvents, making it a versatile intermediate in multi-step syntheses.

Table 1: Physical and Chemical Properties of Boc-(S)-3-amino-5-methylhexan-1-ol



Property	Value	Source
Molecular Formula	C12H25NO3	[1]
Molecular Weight	231.33 g/mol	[1]
CAS Number	230637-48-6	[1]
Appearance	White to off-white powder	Inferred from related compounds
Purity	Min. 95%	[1]

Table 2: Computed Properties of the Unprotected Amine, (S)-3-amino-5-methylhexan-1-ol

Property	Value	Source
Molecular Formula	C7H17NO	_
Molecular Weight	131.22 g/mol	_
XLogP3	0.7	-
Hydrogen Bond Donor Count	2	-
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	4	-
Exact Mass	131.131014166 Da	-
Monoisotopic Mass	131.131014166 Da	_
Topological Polar Surface Area	46.2 Ų	_

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Boc-(S)-3-amino-5-methylhexan-1-ol** is not readily available in peer-reviewed literature, its preparation can be logically derived from standard organic chemistry procedures. The most common method



involves the Boc-protection of the corresponding amino alcohol, (S)-3-amino-5-methylhexan-1-ol.

General Protocol for Boc Protection of (S)-3-amino-5-methylhexan-1-ol

This protocol is based on general methods for the N-tert-butoxycarbonylation of primary amines.

Materials:

- (S)-3-amino-5-methylhexan-1-ol
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or another suitable base
- Dichloromethane (CH2Cl2) or another suitable aprotic solvent
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography elution

Procedure:

- Dissolve (S)-3-amino-5-methylhexan-1-ol (1.0 eq) in dichloromethane.
- Add triethylamine (1.1-1.5 eq) to the solution and cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in dichloromethane to the stirred mixture.



- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with saturated aqueous NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes, to yield pure Boc-(S)-3-amino-5-methylhexan-1-ol.

Characterization: The purified product should be characterized by standard analytical techniques:

- ¹H NMR and ¹³C NMR spectroscopy to confirm the structure and the presence of the Boc group.
- Mass spectrometry to determine the molecular weight.
- Infrared (IR) spectroscopy to identify the characteristic functional groups (N-H, O-H, C=O of the carbamate).
- Melting point analysis for the solid product.

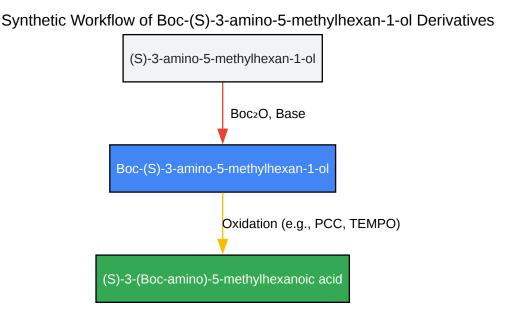
Synthetic Workflow and Applications

Boc-(S)-3-amino-5-methylhexan-1-ol is a valuable chiral building block, primarily utilized as an intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents. Its bifunctional nature, possessing a protected amine and a primary alcohol, allows for sequential and site-selective modifications.

A common synthetic application involves the oxidation of the primary alcohol to a carboxylic acid, yielding (S)-3-(Boc-amino)-5-methylhexanoic acid, another important building block for peptide and peptidomimetic synthesis.



Below is a Graphviz diagram illustrating the logical synthetic workflow from the unprotected amino alcohol to the corresponding Boc-protected carboxylic acid.



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Caption: Synthetic pathway from the amino alcohol to the Boc-protected amino acid.

Role in Drug Development

While specific signaling pathways directly involving **Boc-(S)-3-amino-5-methylhexan-1-ol** are not documented, its structural motifs are of significant interest in medicinal chemistry. The β -amino alcohol and the corresponding β -amino acid structures are found in various biologically active molecules. This compound serves as a chiral precursor for the synthesis of enzyme inhibitors, receptor ligands, and other therapeutic agents. Its utility lies in providing a stereochemically defined scaffold that can be elaborated to achieve desired pharmacological properties. For instance, related β -amino acids are key components in the synthesis of certain protease inhibitors and other peptidomimetics.[2]

Conclusion



Boc-(S)-3-amino-5-methylhexan-1-ol is a foundational chiral building block with significant potential in synthetic and medicinal chemistry. This guide provides a summary of its known characteristics and a practical framework for its synthesis and application. Further research and publication of detailed experimental data for this compound would be highly beneficial to the scientific community, facilitating its broader use in the development of novel therapeutics and complex molecular architectures.

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